

# 2-Propoxyphenol: Safe Handling & Disposal Protocol

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## Compound of Interest

Compound Name: 2-Propoxyphenol

CAS No.: 6280-96-2

Cat. No.: B1580926

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Document Control: Operational Safety Guide | Status: Active | Version: 2.4<sup>[1]</sup><sup>[2]</sup>

## Executive Summary: Immediate Action Required

**2-Propoxyphenol** (CAS: 7003-80-7 / 6280-96-2), often used as an intermediate in pharmaceutical synthesis (e.g., Vanillin derivatives), presents specific handling challenges due to its phenolic ether structure.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> While it has a relatively high flash point (~97°C), it is a Class IIIB Combustible Liquid and a severe irritant.<sup>[2]</sup>

**Critical Directive:** Do NOT dispose of **2-Propoxyphenol** down the drain.<sup>[2]</sup> Its phenolic moiety poses significant long-term aquatic toxicity risks and resists standard municipal water treatment degradation.<sup>[2]</sup> All waste must be routed to High-Temperature Incineration via a licensed chemical waste contractor.<sup>[2]</sup>

## Chemical Profile & Risk Assessment

Understanding the physical properties dictates the disposal vessel and segregation strategy.<sup>[2]</sup>

Property	Data	Operational Implication
Physical State	Clear to yellow liquid	Use tight-sealing caps to prevent creeping/leaking; store in secondary containment.[2]
Flash Point	-97°C (206°F)	Combustible. While not "Flammable" (Class 3) by transport definition, it contributes to fuel load.[2]
Solubility	Immiscible in water; Soluble in alcohols/ethers	Do not use water for initial spill cleanup; it will only spread the contaminant.
Reactivity	Incompatible with Strong Oxidizers & Strong Bases	Segregation is critical. Contact with concentrated nitric acid or perchlorates can cause exothermic decomposition.[2]
GHS Hazards	H302 (Harmful if swallowed), H315 (Skin Irritant), H319 (Eye Irritant)	Standard Nitrile gloves (0.11mm) provide splash protection; Laminate film required for prolonged contact. [1][2]

## Pre-Disposal Segregation Strategy

The "Why" Behind the Protocol: Effective disposal starts at the bench.[2] As a Senior Scientist, I often see waste streams contaminated because researchers treat all "organics" as identical. [2] **2-Propoxyphenol** is a non-halogenated organic, but its phenolic nature requires specific attention to pH and oxidative potential.[2]

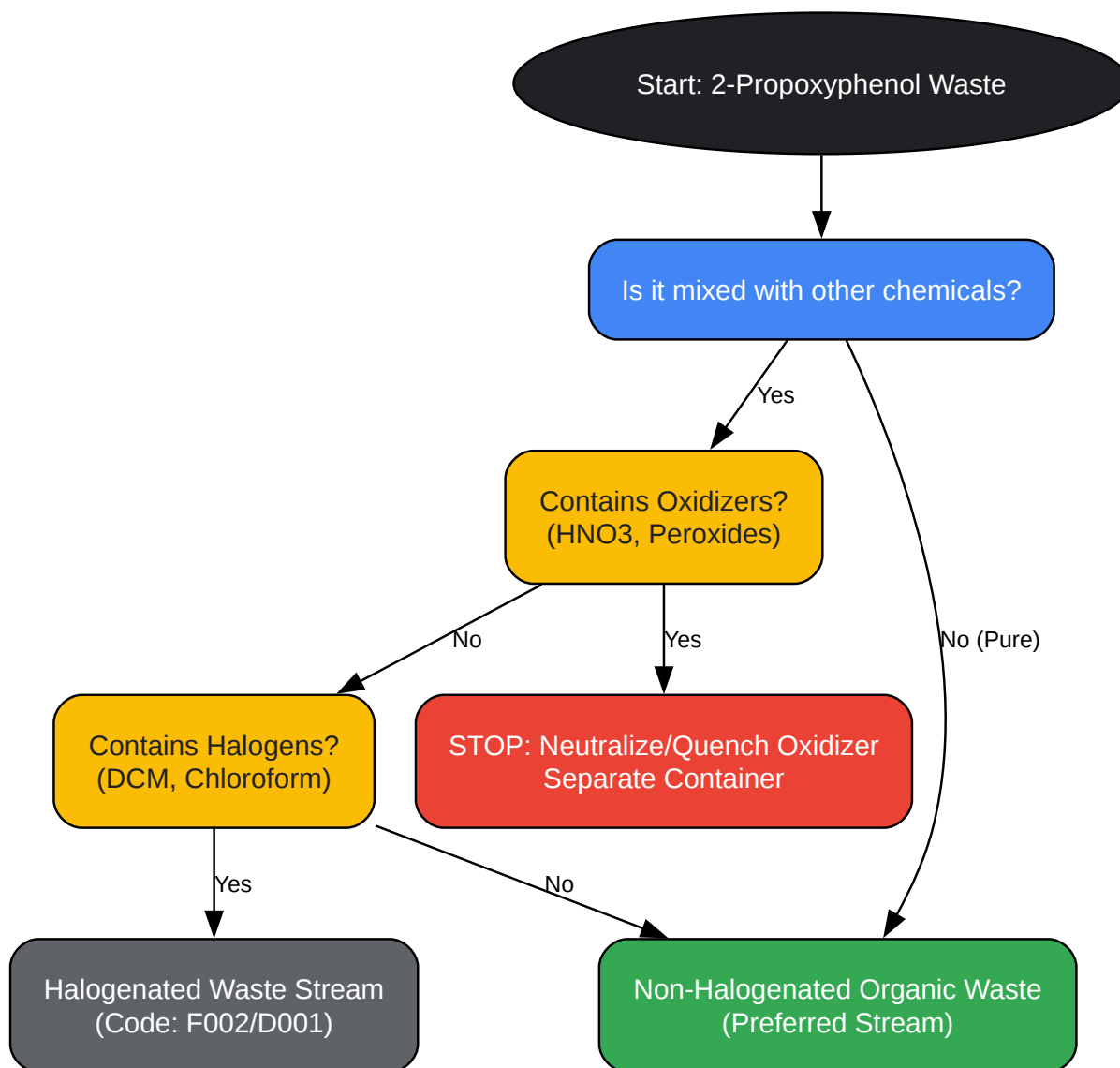
## Segregation Rules

- Isolate from Oxidizers: Never add **2-Propoxyphenol** to a waste container holding oxidizers (e.g., Chromic acid, Permanganates).[2] This can lead to rapid pressure buildup or fire.[2]

- Halogen Separation: Unless you are running a reaction involving chlorinated solvents (DCM, Chloroform), keep this substance in the Non-Halogenated waste stream.[2] Halogenated waste incineration is significantly more expensive and environmentally taxing; keeping streams pure reduces your lab's carbon footprint.[2]
- pH Neutrality: If the specific experiment involved strong bases (deprotonation of the phenol), neutralize the mixture to pH 6-8 before adding to the bulk solvent waste drum to prevent polymerization or heat generation in the drum.[2]

## Visualization: Waste Stream Decision Logic

The following diagram illustrates the decision matrix for segregating **2-Propoxyphenol** waste.



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Figure 1: Decision matrix for determining the correct waste stream, prioritizing safety (oxidizer isolation) and cost-efficiency (halogen segregation).

## Step-by-Step Disposal Workflow

### Phase 1: Collection & Containerization[1][2]

- Vessel Selection: Use High-Density Polyethylene (HDPE) or Amber Glass containers.[2] Avoid LDPE or non-reinforced plastics which may soften upon long-term exposure to

phenolic ethers.[2]

- Headspace: Leave at least 10% headspace in the container to allow for vapor expansion, even though the volatility is low.[2]

## Phase 2: Labeling (RCRA & GHS)

Proper labeling is a legal requirement under EPA 40 CFR and OSHA standards.[2]

- Primary Tag: "Hazardous Waste - Non-Halogenated Organic Solvent." [2]
- Constituents: Explicitly list "**2-Propoxyphenol**" and its approximate percentage (e.g., "**2-Propoxyphenol** 5%, Methanol 95%").
- Hazard Checkbox: Mark "Irritant" and "Toxic." [2]

## Phase 3: Storage & Hand-off[1][2]

- Secondary Containment: Store the waste container in a polyethylene tray capable of holding 110% of the volume.[2]
- Time Limit: Do not store waste in the satellite accumulation area (SAA) for more than 90 days (for Large Quantity Generators) or 180 days (for Small Quantity Generators).

## Emergency Contingency: Spill Response

In the event of a spill (>100mL), immediate action is required to prevent surface damage and vapor inhalation.[2]

The "Self-Validating" Cleanup Protocol:

- Isolate: The high boiling point means it won't evaporate quickly; it will remain an oily slip hazard.[2]
- Absorb: Use Vermiculite or Clay-based absorbents.[2] Do not use paper towels for large spills, as this increases the surface area for evaporation without effectively trapping the chemical.[2]

- Decontaminate: After solid removal, wash the surface with a dilute surfactant (soap/water) and Ethanol.[2] Phenolic ethers are oily; water alone will not remove the residue.[2]

## Visualization: Spill Response Workflow



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Figure 2: Linear workflow for safely managing a laboratory spill of **2-Propoxyphenol**.<sup>[1][2][4]</sup>

## Regulatory Context & Waste Codes

While **2-Propoxyphenol** is not a "P-listed" or "U-listed" waste specifically named in 40 CFR 261.33, it must be characterized based on the mixture it is in.<sup>[1][2]</sup>

- Ignitability (D001): Only applicable if the waste mixture has a flash point <60°C. Since **2-Propoxyphenol** flashes at ~97°C, it is not D001 unless mixed with lower-boiling solvents (e.g., Acetone, Methanol).<sup>[1][2]</sup>
- Toxicity: It does not typically trigger the TCLP (Toxicity Characteristic Leaching Procedure) limits for heavy metals or specific pesticides, but it is toxic to aquatic life.<sup>[2]</sup>
- Best Practice: Classify as Non-Regulated Chemical Waste (if pure) or Ignitable Waste (if mixed with solvents), but ALWAYS mandate incineration.<sup>[2]</sup>

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 80476, **2-Propoxyphenol**.<sup>[2]</sup> Retrieved from [\[Link\]](#)<sup>[1][2]</sup>
- U.S. Environmental Protection Agency (2024). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste.<sup>[2]</sup> Retrieved from [\[Link\]](#)<sup>[1][2]</sup>

- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: 29 CFR 1910.1200.[2] Retrieved from [[Link](#)][1][2]

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## Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [[essr.umd.edu](http://essr.umd.edu)]
- 2. o-Propoxyphenol | C<sub>9</sub>H<sub>12</sub>O<sub>2</sub> | CID 80476 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 3. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
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